

# p-Tolyl phenylacetate solubility in organic solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *p*-Tolyl phenylacetate

Cat. No.: B089785

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An In-depth Technical Guide to the Solubility of **p-Tolyl Phenylacetate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**p-Tolyl phenylacetate**, also known as p-cresyl phenylacetate, is an aromatic ester with the chemical formula  $C_{15}H_{14}O_2$ .<sup>[1]</sup> It is a white crystalline solid with a characteristic floral, honey-like aroma.<sup>[2]</sup> This compound finds applications in the fragrance and flavor industries and is also used as an intermediate in organic synthesis.<sup>[1]</sup> In the pharmaceutical sector, it can be utilized as an excipient in drug formulations to potentially improve the stability and solubility of active pharmaceutical ingredients.<sup>[1]</sup> A thorough understanding of its solubility in various organic solvents is crucial for its effective use in formulation development, chemical synthesis, and quality control.

This technical guide provides a summary of the available solubility data for **p-tolyl phenylacetate**, a detailed experimental protocol for solubility determination, and a logical workflow for assessing its solubility profile.

## Data Presentation: Solubility of p-Tolyl Phenylacetate

Quantitative solubility data for **p-tolyl phenylacetate** in a wide range of organic solvents is not extensively available in publicly accessible literature. The following table summarizes the

available qualitative and semi-quantitative data.

Solvent	Chemical Class	Qualitative Solubility	Quantitative Solubility (at 25 °C unless specified)	Citation
Water	Protic	Insoluble	16.59 mg/L (estimated)	[3][4]
Ethanol	Protic Alcohol	Moderately Soluble / Soluble	Soluble in 2 volumes of 70% ethanol	[5][6]
Propylene Glycol	Protic Diol	Slightly Soluble	Not available	[2]
Glycerol	Protic Polyol	Insoluble	Not available	[2]
Oils	Non-polar	Soluble	Not available	
Acetone	Aprotic Ketone	Soluble (by analogy with other esters)	Not available	[7]
Diethyl Ether	Aprotic Ether	Soluble (inferred from general ester properties)	Not available	
Ethyl Acetate	Aprotic Ester	Soluble (inferred from general ester properties)	Not available	
Toluene	Aromatic Hydrocarbon	Soluble (inferred from structural similarity)	Not available	
DMSO (Dimethyl Sulfoxide)	Aprotic Sulfoxide	Soluble (commonly used as a solvent for organic compounds)	Not available	[8]

Note: The solubility of esters is generally good in many organic solvents such as alcohols, ethers, ketones, and esters, while being poor in polar solvents like water.<sup>[7]</sup>

## Experimental Protocols: Determination of Solubility

The following is a generalized experimental protocol for the gravimetric determination of **p-tolyl phenylacetate** solubility in an organic solvent. This method can be adapted for various solvents and temperatures.

Objective: To determine the solubility of **p-tolyl phenylacetate** in a specific organic solvent at a given temperature.

Materials:

- **p-Tolyl phenylacetate** (high purity)
- Selected organic solvent (analytical grade)
- Saturated solution of **p-tolyl phenylacetate** in the chosen solvent
- Analytical balance
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Glass vials with screw caps
- Oven

Procedure:

- Preparation of a Saturated Solution:
  - Add an excess amount of **p-tolyl phenylacetate** to a known volume of the organic solvent in a glass vial.
  - Seal the vial to prevent solvent evaporation.

- Place the vial in a thermostatic shaker or water bath set to the desired temperature.
- Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:
  - Once equilibrium is achieved, allow the solution to stand undisturbed at the set temperature for a few hours to let the excess solid settle.
  - Carefully withdraw a known volume of the supernatant using a pre-warmed syringe to avoid precipitation.
  - Immediately filter the solution through a syringe filter (e.g., 0.45  $\mu\text{m}$  PTFE) into a pre-weighed clean, dry vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
  - Record the exact volume of the filtered saturated solution.
  - Place the vial with the filtered solution in an oven at a temperature sufficient to evaporate the solvent without decomposing the **p-tolyl phenylacetate** (a temperature below its melting point of 74-76°C is recommended, under vacuum if necessary).
  - Once the solvent has completely evaporated, allow the vial to cool to room temperature in a desiccator.
  - Weigh the vial containing the dried **p-tolyl phenylacetate** residue.
- Calculation of Solubility:
  - Calculate the mass of the dissolved **p-tolyl phenylacetate** by subtracting the initial weight of the empty vial from the final weight of the vial with the residue.
  - The solubility can then be expressed in various units, such as g/L, mg/mL, or g/100g of solvent.

Safety Precautions:

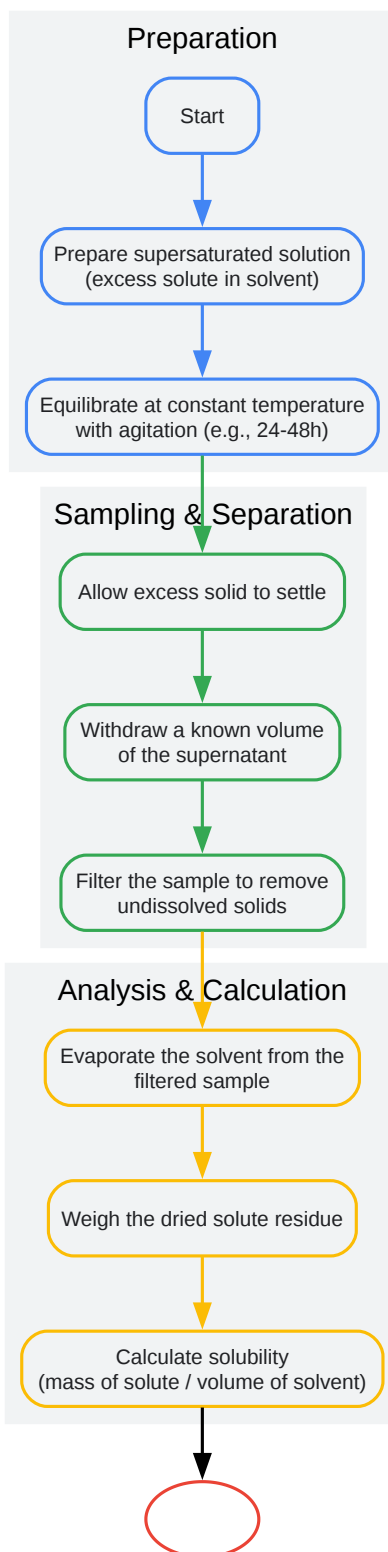
- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for both **p-tolyl phenylacetate** and the chosen organic solvent before starting the experiment.

## Mandatory Visualization

### Logical Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in determining the solubility of **p-tolyl phenylacetate**.

## Workflow for Solubility Determination of p-Tolyl Phenylacetate

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Caption: A flowchart illustrating the key steps in the experimental determination of solubility.

This guide provides a foundational understanding of the solubility of **p-tolyl phenylacetate** in organic solvents. For specific applications, it is highly recommended to determine the solubility experimentally under the conditions of intended use.

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Address: 3281 E Guasti Rd  
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